

The Synthesis and Formal Condensation of Cholesteryl Stearate: A Technical Guide

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Compound of Interest

Compound Name: Cholesteryl stearate

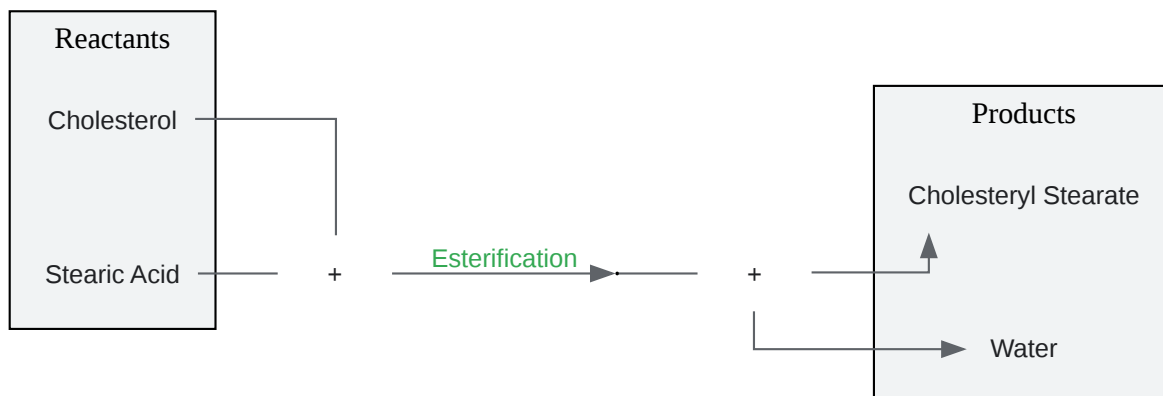
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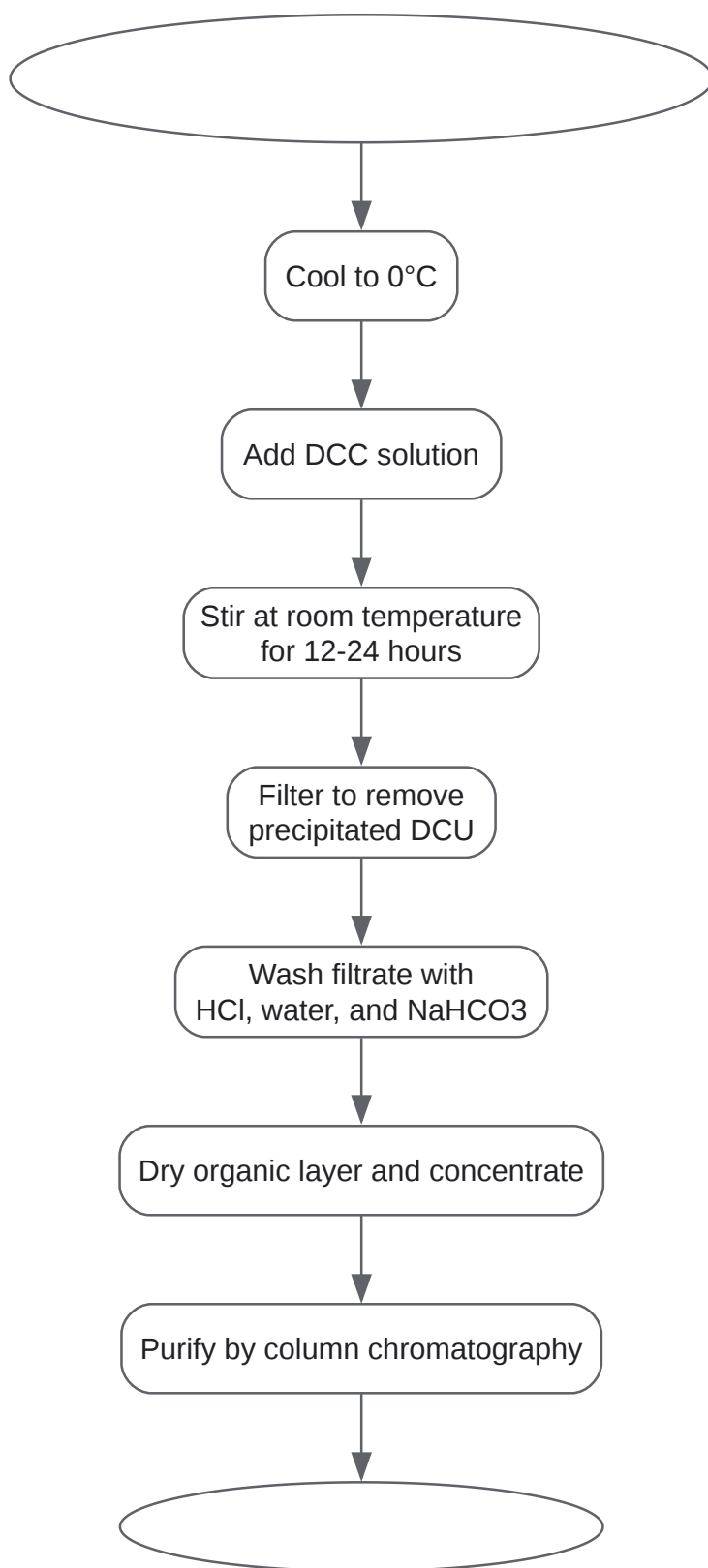
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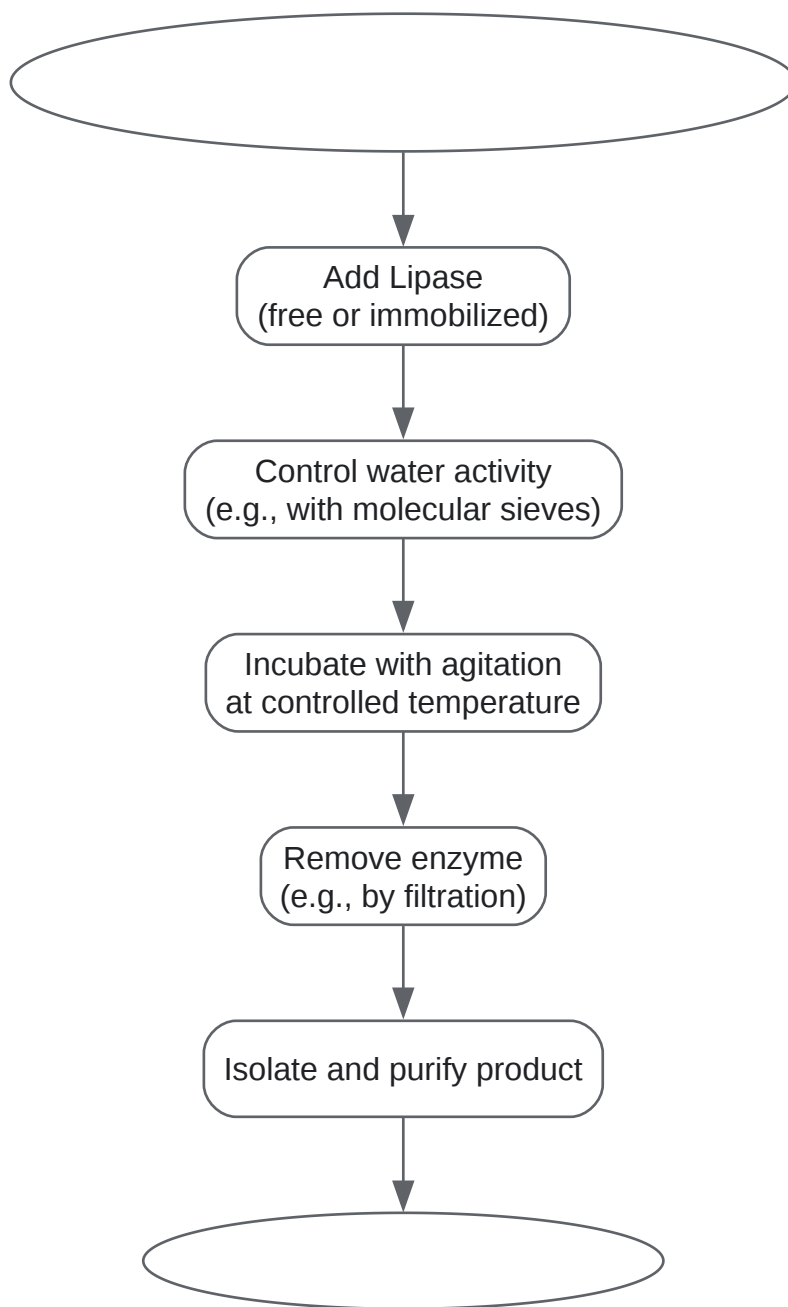
Cholesteryl stearate, a cholesterol ester, is a vital molecule in various biological and industrial contexts. It is formed through the formal condensation of the hydroxyl group of cholesterol with the carboxyl group of stearic acid.^[1] This guide provides an in-depth technical overview of its synthesis, catering to researchers, scientists, and professionals in drug development. We will explore various chemical and enzymatic synthesis methodologies, present detailed experimental protocols, and offer a comparative analysis of quantitative data.

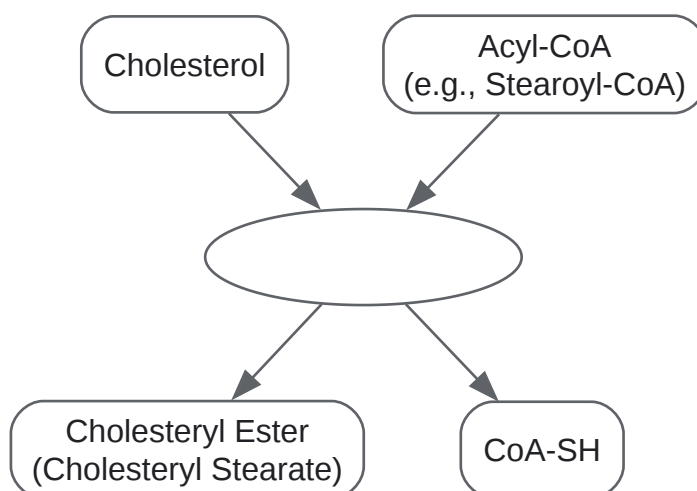
Core Concept: Formal Condensation

The synthesis of cholesteryl stearate is fundamentally an esterification reaction. Specifically, it is described as a formal condensation wherein the hydroxyl (-OH) group on the C3 position of the cholesterol molecule reacts with the carboxyl (-COOH) group of stearic acid, an 18-carbon saturated fatty acid. This reaction forms an ester linkage and eliminates a molecule of water.









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References

- 1. Cholesteryl stearate | C₄₅H₈₀O₂ | CID 118246 - PubChem [pubchem.ncbi.nlm.nih.gov]
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